

Personal protective equipment for handling 1-(3-Methylphenyl)-2-thiourea

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(3-Methylphenyl)-2-thiourea

Cat. No.: B1269953

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Essential Safety and Handling Guide for 1-(3-Methylphenyl)-2-thiourea

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **1-(3-Methylphenyl)-2-thiourea**, including personal protective equipment (PPE), operational plans, and disposal procedures. While a specific Safety Data Sheet (SDS) for **1-(3-Methylphenyl)-2-thiourea** (CAS No. 621-40-9) is not readily available, the following guidance is based on data from closely related thiourea compounds and should be implemented to mitigate potential hazards.

Personal Protective Equipment (PPE)

When handling **1-(3-Methylphenyl)-2-thiourea**, a comprehensive PPE strategy is crucial to minimize exposure. The following equipment is mandatory:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are necessary to protect against splashes and airborne particles.^{[1][2][3][4]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required.^[5] Always inspect gloves for integrity before use and employ proper glove removal techniques to avoid skin contact.

- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved respirator is essential.[5] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[5]
- **Protective Clothing:** A lab coat or other protective clothing should be worn to prevent skin contact.[3] In cases of significant exposure risk, full-body protection may be necessary.

Hazard Summary for Thiourea and Related Compounds

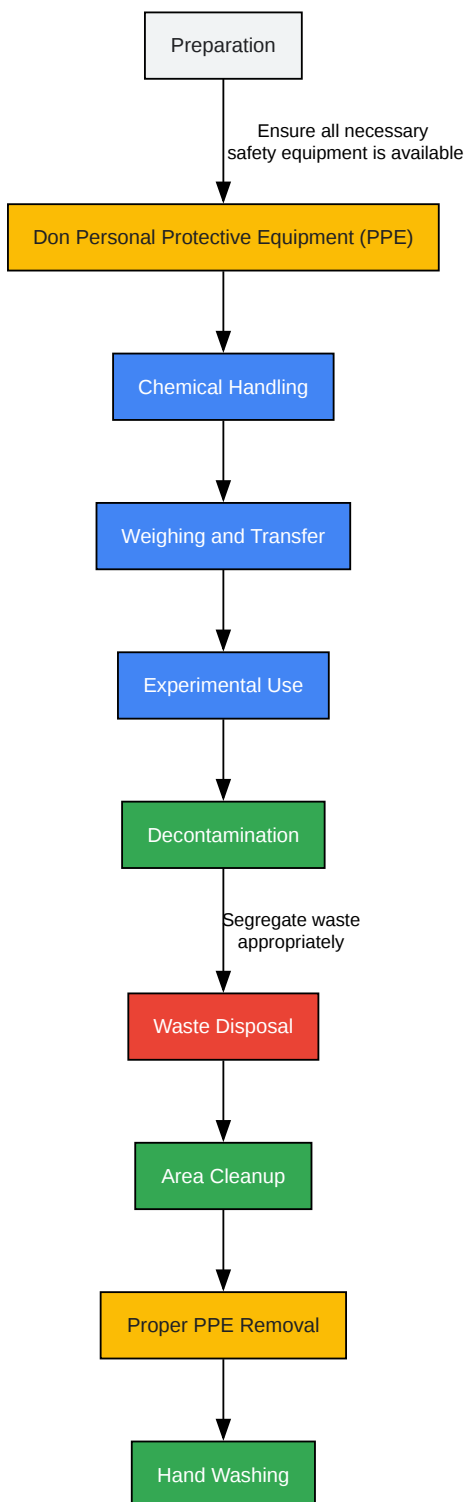
The table below summarizes the key hazards associated with thiourea and its derivatives, which are likely to be relevant for **1-(3-Methylphenyl)-2-thiourea**.

Hazard Statement	GHS Classification	Primary Route of Exposure	Target Organs
Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Ingestion	Gastrointestinal tract
Suspected of causing cancer	Carcinogenicity (Category 2)	Inhalation, Ingestion, Skin contact	Not specified
Suspected of damaging fertility or the unborn child	Reproductive Toxicity (Category 2)	Inhalation, Ingestion, Skin contact	Reproductive organs
Toxic to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Long-term Hazard (Category 2)	Environmental release	Not applicable

This data is based on the parent compound thiourea and may not be fully representative of **1-(3-Methylphenyl)-2-thiourea**.

Standard Operating Procedure for Handling

A systematic approach to handling **1-(3-Methylphenyl)-2-thiourea** is critical for safety. The following workflow outlines the key steps from preparation to disposal.



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Figure 1. Standard workflow for handling **1-(3-Methylphenyl)-2-thiourea**.

Disposal Plan

Proper disposal of **1-(3-Methylphenyl)-2-thiourea** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Unused or waste **1-(3-Methylphenyl)-2-thiourea** should be treated as hazardous waste.
- **Container Management:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Decontaminated containers can then be disposed of according to institutional guidelines.
- **Disposal Method:** Dispose of the chemical waste through a licensed hazardous waste disposal company.^[1] Do not dispose of it down the drain or in regular trash.^[1] Always follow local, state, and federal regulations for hazardous waste disposal.

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References

- 1. fishersci.com [fishersci.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. chemos.de [chemos.de]
- 4. carlroth.com [carlroth.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
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Address: 3281 E Guasti Rd

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